

In-Depth Technical Guide to the Biological Activities of Epimedokoreanin B

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Compound of Interest

Compound Name: *Epimedokoreanin B*

Cat. No.: *B180691*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Epimedokoreanin B, a prenylated flavonoid isolated from plants of the *Epimedium* genus, has emerged as a promising natural compound with a diverse range of biological activities. This technical guide provides a comprehensive overview of its demonstrated anti-cancer, anti-inflammatory, and antibacterial properties. We delve into the molecular mechanisms underlying these activities, present quantitative data from key studies, and provide detailed experimental protocols to facilitate further research and development. The information is structured to serve as a valuable resource for researchers, scientists, and professionals in the field of drug discovery and development.

Anticancer Activity

Epimedokoreanin B has shown significant potential as an anticancer agent, particularly against non-small cell lung cancer (NSCLC). Its primary mechanism of action involves the induction of a non-apoptotic form of cell death known as paraptosis, which is mediated by endoplasmic reticulum (ER) stress.

Quantitative Data: In Vitro Cytotoxicity

The cytotoxic effects of **Epimedokoreanin B** have been evaluated against various cancer cell lines. The half-maximal inhibitory concentration (IC50) values from key studies are summarized

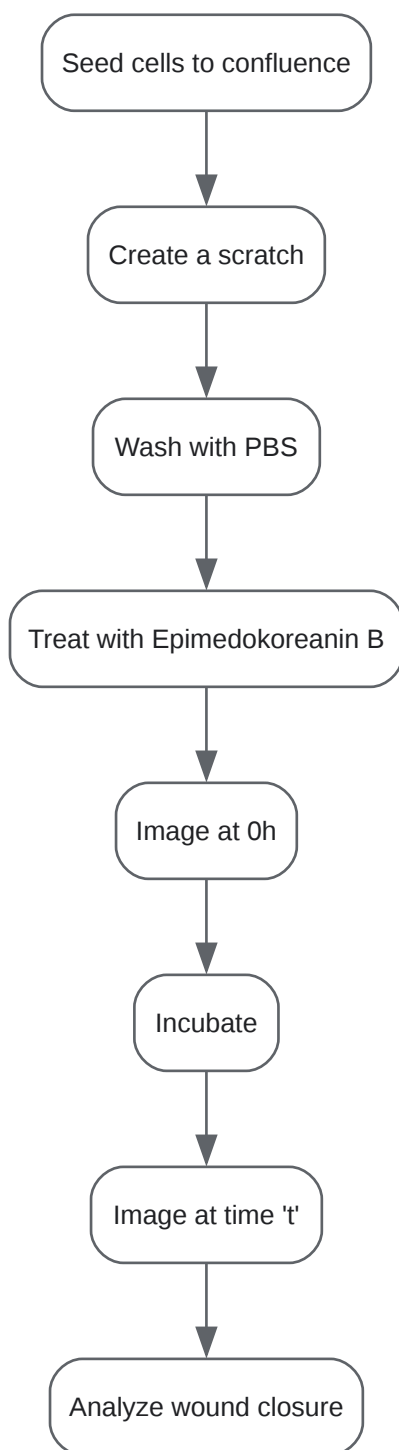
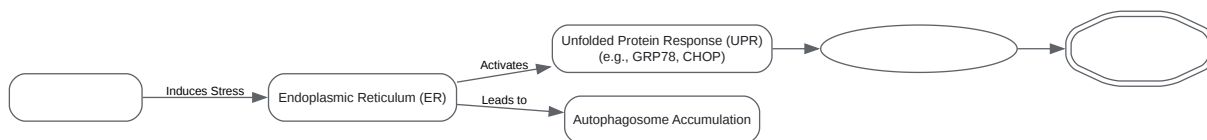
in the table below.

Cell Line	Cancer Type	IC50 (μM)	Exposure Time (h)	Assay	Reference
A549	Non-Small Cell Lung Cancer	15.8 ± 1.2	48	MTT	Zheng H, et al. (2022)
NCI-H292	Non-Small Cell Lung Cancer	12.5 ± 0.9	48	MTT	Zheng H, et al. (2022)
Calu-1	Non-Small Cell Lung Cancer	Not explicitly quantified	48	Not specified	[1]
H1299	Non-Small Cell Lung Cancer	Not explicitly quantified	48	Not specified	[1]
MCF-7	Breast Cancer	Not explicitly quantified	Not specified	Not specified	[2]
HepG2	Liver Cancer	Not explicitly quantified	Not specified	Not specified	[2]

Note: Explicit IC50 values for Calu-1, H1299, MCF-7, and HepG2 are not readily available in the reviewed literature, although inhibitory effects have been reported.

Signaling Pathway: ER Stress-Mediated Paraptosis

Epimedokoreanin B triggers paraptosis in NSCLC cells by inducing ER stress, leading to the accumulation of unfolded proteins. This activates the unfolded protein response (UPR), characterized by the upregulation of key ER stress markers. The subsequent cytoplasmic vacuolization, originating from the ER, is a hallmark of paraptosis. This process is also associated with the accumulation of autophagosomes, suggesting a blockage of the autophagic flux.





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